(1-Methylcyclobutyl)methanamine experimental protocols

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Compound of Interest	
Compound Name:	*(1-Methylcyclobutyl)methanamine*
CAS No.:	*933722-69-1*
Cat. No.:	*B1357793*

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An Application Guide for the Synthesis and Characterization of **(1-Methylcyclobutyl)methanamine**

Introduction

(1-Methylcyclobutyl)methanamine is a valuable primary amine building block in modern chemical research, particularly within drug discovery and materials science. Its structure, featuring a strained cyclobutane ring with a quaternary methyl-substituted carbon, imparts unique conformational rigidity. This property is often exploited by medicinal chemists to explore specific binding pockets in biological targets or to fine-tune the physicochemical properties of lead compounds. The introduction of such "magic methyl" groups on small ring systems can significantly alter molecular properties and biological activity.[1] This guide provides detailed, field-proven protocols for the synthesis, purification, and analytical characterization of **(1-methylcyclobutyl)methanamine**, designed for researchers in both academic and industrial settings.

Compound Properties & Specifications

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A summary of the key physical and chemical properties for **(1-methylcyclobutyl)methanamine** is presented below. This data is essential for planning experimental work, including purification and analytical method development.

Property	Value	Source(s)
CAS Number	933722-69-1	[2]
Molecular Formula	$C_6H_{13}N$	[2]
Molecular Weight	99.17 g/mol	[2]
Boiling Point	103.5°C at 760 mmHg (Predicted)	[2]
Synonyms	(1-Methyl-cyclobutyl)-methylamine; C-(1-methyl-cyclobutyl)-methylamine	[2]
Storage Conditions	Store in a dry, sealed container.	[2]

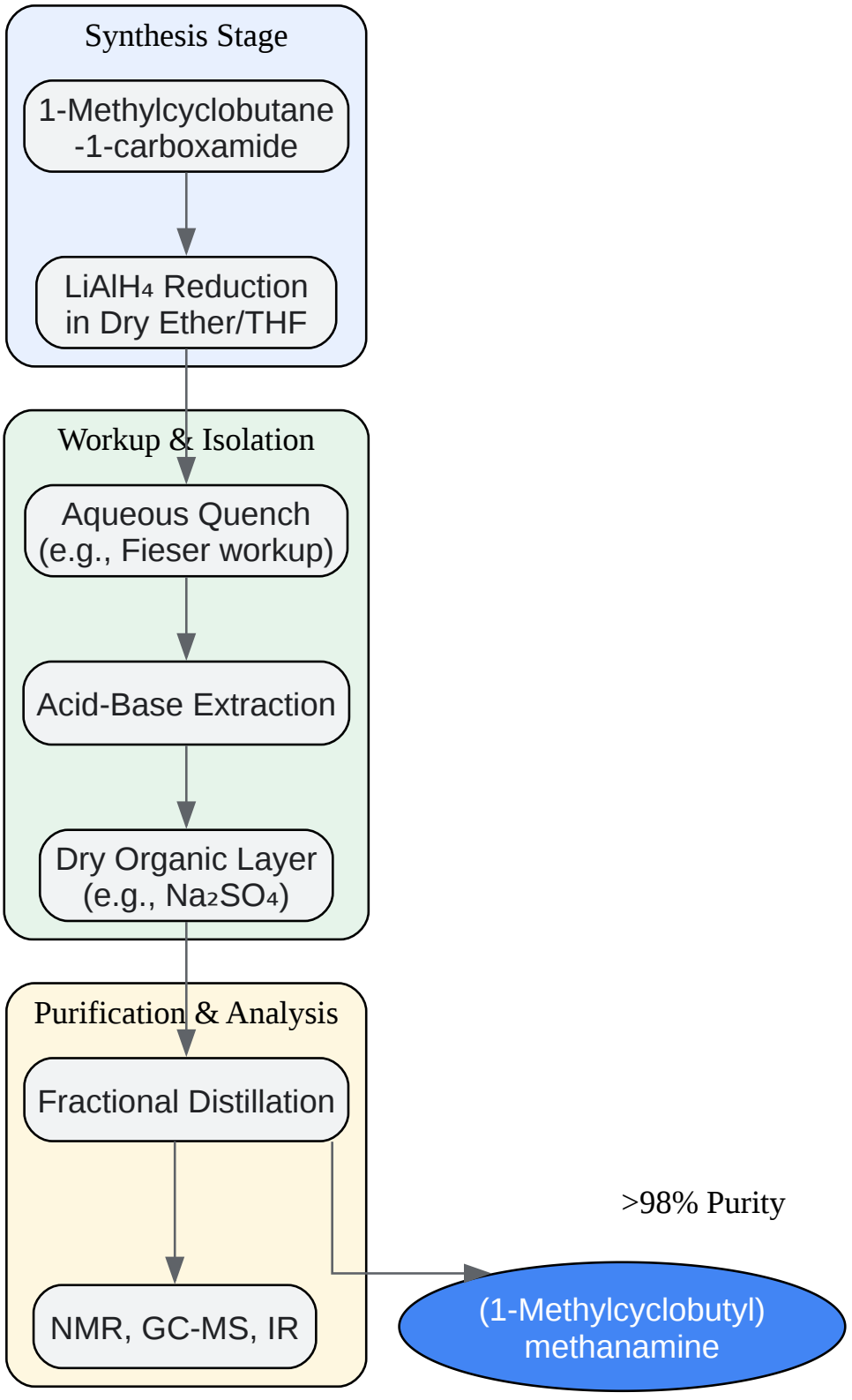
Part 1: Synthesis Protocols

The synthesis of **(1-methylcyclobutyl)methanamine** can be efficiently achieved via the reduction of a suitable carboxylic acid derivative, such as an amide or a nitrile. Both pathways start from the common precursor, 1-methylcyclobutane-1-carboxylic acid.[3] We present a robust protocol utilizing the reduction of 1-methylcyclobutane-1-carboxamide with lithium aluminum hydride ($LiAlH_4$), a powerful and reliable method for this transformation.[4]

Overall Synthesis Workflow

The general workflow from a precursor to the final, characterized product is outlined below.

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Caption: General workflow for synthesis and purification.

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Protocol 1: Amide Reduction via Lithium Aluminum Hydride ($LiAlH_4$)

This protocol details the reduction of 1-methylcyclobutane-1-carboxamide to the target primary amine. The use of $LiAlH_4$ is highly effective for converting amides to their corresponding amines by transforming the carbonyl group into a methylene ($-CH_2-$) group.[5]

Scientific Rationale

Unlike reductions of other carbonyl compounds that yield alcohols, the reduction of amides with $LiAlH_4$ proceeds through a distinct mechanism. The process involves two hydride additions. The first forms a tetrahedral intermediate. This intermediate then collapses, not by expelling the nitrogen group, but by eliminating the oxygen atom (coordinated to aluminum species) to form a transient iminium ion.[5][6] A second, rapid hydride addition to this iminium ion yields the final amine product.[6] This pathway ensures the carbon-nitrogen bond remains intact, producing the desired amine structure.

Materials & Reagents

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Reagent/Material	Grade	Notes
1-Methylcyclobutane-1-carboxamide	≥97% Purity	Starting material.
Lithium Aluminum Hydride ($LiAlH_4$)	Reagent Grade	Powerful reducing agent. EXTREMELY REACTIVE WITH WATER. Handle with extreme care.
Anhydrous Tetrahydrofuran (THF) or Ether	Dri-Solv® or equiv.	Reaction solvent. Must be anhydrous to prevent violent quenching of $LiAlH_4$.
Hydrochloric Acid (HCl)	1 M solution	For pH adjustment during workup.
Sodium Hydroxide (NaOH)	5 M solution	For basification during workup.
Diethyl Ether	Reagent Grade	Extraction solvent.
Sodium Sulfate (Na_2SO_4), Anhydrous	Reagent Grade	Drying agent.
Deionized Water	N/A	For workup.

Step-by-Step Methodology

SAFETY FIRST: This reaction must be conducted in a certified chemical fume hood. All glassware must be rigorously dried in an oven and cooled under an inert atmosphere (e.g., nitrogen or argon). The researcher must wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[7][8]

- Reaction Setup:
  - Assemble a three-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser topped with a nitrogen/argon inlet, and a dropping funnel sealed with a rubber septum.

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- Flame-dry the entire apparatus under vacuum and backfill with inert gas to ensure all moisture is removed.

- Reagent Addition:
  - Under a positive pressure of inert gas, carefully charge the flask with Lithium Aluminum Hydride (1.2 eq.) followed by anhydrous THF via cannula transfer.
  - Cool the resulting slurry to 0 °C using an ice-water bath.
  - Dissolve 1-methylcyclobutane-1-carboxamide (1.0 eq.) in a separate flask with anhydrous THF. Transfer this solution to the dropping funnel using a cannula.
- Reaction Execution:
  - Add the amide solution dropwise from the funnel to the stirred $LiAlH_4$ slurry at a rate that maintains the internal temperature below 10 °C.
  - After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Then, heat the reaction to reflux (approx. 65 °C for THF) for 4-6 hours, or until TLC/GC-MS analysis shows complete consumption of the starting material.
- Workup and Quenching (Fieser Method):
  - Cool the reaction flask back down to 0 °C in an ice-water bath.
  - CAUTION: The following quenching procedure is highly exothermic and generates hydrogen gas. Perform slowly and deliberately.
  - For every 'X' g of $LiAlH_4$ used, add dropwise:
    - 'X' mL of water.
    - 'X' mL of 15% aqueous NaOH.
    - '3X' mL of water.

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- Stir the resulting mixture vigorously for 30 minutes. A granular white precipitate of aluminum salts should form, which is easily filtered.

- Isolation:
  - Filter the slurry through a pad of Celite®, washing the filter cake thoroughly with diethyl ether or THF.
  - Transfer the combined filtrate to a separatory funnel. Wash sequentially with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator.

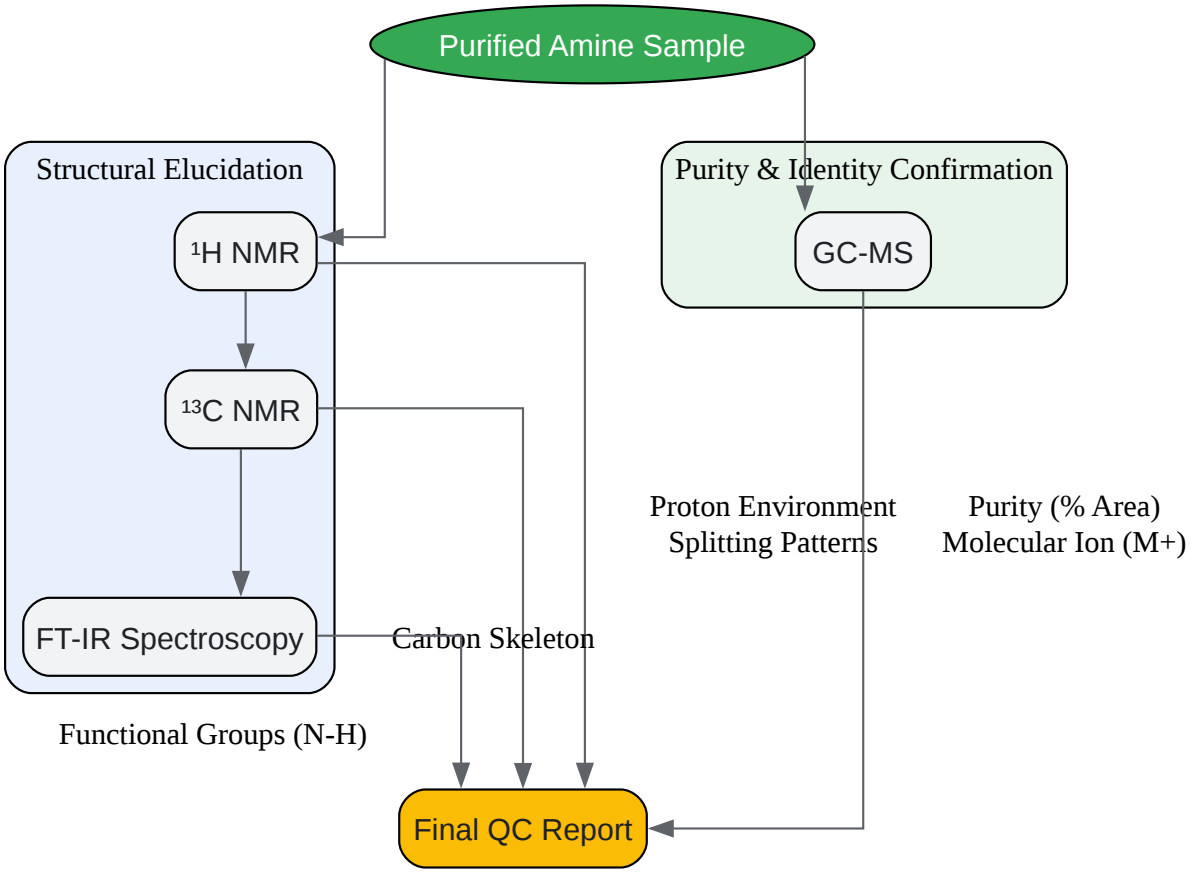
- Purification:
  - The crude amine product can be purified by fractional distillation under reduced pressure to yield the final product as a clear liquid.

Part 2: Characterization and Quality Control

Confirming the identity and purity of the synthesized **(1-methylcyclobutyl)methanamine** is a critical step. The following protocols outline standard analytical techniques for this purpose.

Characterization Workflow Diagram

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Caption: Analytical workflow for product validation.

Protocol 2: NMR Spectroscopy

Rationale

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for unambiguous structure elucidation of organic molecules. ^{1}H NMR provides information on the electronic environment and connectivity of hydrogen atoms, while ^{13}C NMR maps the carbon framework. [9]

Sample Preparation

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- Dissolve 5-10 mg of the purified amine in approximately 0.7 mL of deuterated chloroform ($CDCl_3$).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0.0 ppm).[9]
- Transfer the solution to a clean, dry NMR tube.

Expected Spectral Data

Technique	Expected Chemical Shifts (δ, ppm)	Signal Multiplicity	Assignment
^{1}H NMR	~2.5 - 2.7	Singlet	-CH_2-NH_2 (2H)
~1.8 - 2.1	Multiplet	Cyclobutane ring protons (4H)	
~1.6 - 1.8	Multiplet	Cyclobutane ring protons (2H)	
~1.1 - 1.2	Singlet	-CH_3 (3H)	
~1.0 - 1.5 (broad)	Singlet (broad)	-NH_2 (2H, may exchange with D_2O)	
^{13}C NMR	~50 - 55	-CH_2-	-CH_2-NH_2
~35 - 40	Quaternary Carbon	-$C(CH_3)(CH_2)_3$	
~30 - 35	-CH_2-	Cyclobutane ring carbons (2C)	
~25 - 30	-CH_3	-CH_3	
~15 - 20	-CH_2-	Cyclobutane ring carbon (1C)	

Protocol 3: Gas Chromatography-Mass Spectrometry (GC-MS)

Rationale

GC-MS is an essential technique for assessing purity and confirming the molecular weight of volatile compounds. The gas chromatograph separates the sample components, and the mass spectrometer provides a mass-to-charge ratio (m/z) of the parent molecule and its fragments. Analysis of primary amines by GC can sometimes be challenging due to their basicity, which may cause peak tailing on standard columns.[10][11] Using a deactivated column or a column specifically designed for amines is recommended for optimal results.[10]

Methodology

- Sample Preparation: Prepare a dilute solution of the amine (approx. 1 mg/mL) in a volatile solvent like dichloromethane or methanol.
- GC Conditions (Typical):
  - Column: DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness).
  - Carrier Gas: Helium or Hydrogen.[12]
  - Inlet Temperature: 250 °C.
  - Oven Program: Start at 50 °C, hold for 2 min, then ramp to 280 °C at 15 °C/min.
- MS Conditions (Typical):
  - Ionization Mode: Electron Impact (EI), 70 eV.
  - Mass Range: Scan from m/z 40 to 200.
- Expected Results:
  - Purity: A single major peak should be observed in the chromatogram. Purity is calculated based on the relative peak area.
  - Mass Spectrum: A molecular ion peak (M^+) should be observed at m/z = 99. Key fragments would correspond to the loss of an amino group or cleavage of the cyclobutane ring.

Part 3: Safety and Handling

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Hazard Identification

While a specific safety data sheet for the free base is not readily available, data from its hydrochloride salt and related structures indicate several potential hazards.[13]

- Acute Toxicity: Harmful if swallowed.[13][14]
- Skin Corrosion/Irritation: Causes skin irritation.[13][14]
- Eye Damage/Irritation: Causes serious eye irritation.[13][14]
- Respiratory Irritation: May cause respiratory irritation.[13]

Handling and Storage

- Engineering Controls: Always handle **(1-methylcyclobutyl)methanamine** in a well-ventilated chemical fume hood.[15]
- Personal Protective Equipment (PPE): Wear standard PPE, including a flame-retardant lab coat, chemical safety goggles, and nitrile gloves.[7]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and acids.[2][15]

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